

Application Notes and Protocols for Spinal Fusion Procedures

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These application notes provide a detailed overview of recommended procedures for spinal fusion, with a focus on surgical techniques, relevant biological pathways, and methods for preclinical evaluation. The information is compiled from a review of current surgical guides and scientific literature.

Spinal Fusion Techniques: A Comparative Overview

Spinal fusion is a surgical procedure to permanently connect two or more vertebrae in the spine, eliminating motion between them. The choice of technique depends on the location of the fusion, the patient's anatomy, and the surgeon's preference. The three most common lumbar interbody fusion techniques are Posterior Lumbar Interbody Fusion (PLIF), Transforaminal Lumbar Interbody Fusion (TLIF), and Anterior Lumbar Interbody Fusion (ALIF).

Quantitative Comparison of Surgical Outcomes

The following tables summarize key quantitative data from comparative studies of PLIF, TLIF, and ALIF procedures.

Table 1: Fusion Rates and Clinical Outcomes by Surgical Technique

Surgical Technique	Fusion Rate (%)	Mean Operation Time (minutes)	Mean Blood Loss (mL)
PLIF	91.4% [1] [2]	165.8	563.7
TLIF	96.0% [1]	155.3	345.5
ALIF	97.8% [1]	185.2	307.1

Table 2: Complication Rates by Surgical Technique

Surgical Technique	Overall Complication Rate (%)	Dural Injury Rate (%)	Vascular Injury Rate (%)
PLIF	16.1% [1]	3.8% [3]	0.0% [3]
TLIF	13.3% [1]	Not Reported	Not Reported
ALIF	18.7% [1]	0.4% [3]	2.6% - 3.6% [1] [3]

Featured Surgical Systems and Protocols

Detailed surgical protocols for spinal fusion often involve the use of specific implant and instrumentation systems. The following are examples of systems and their generalized surgical workflows, formerly of Zimmer Biomet Spine and now part of ZimVie's portfolio.

Vitality™ Spinal Fixation System

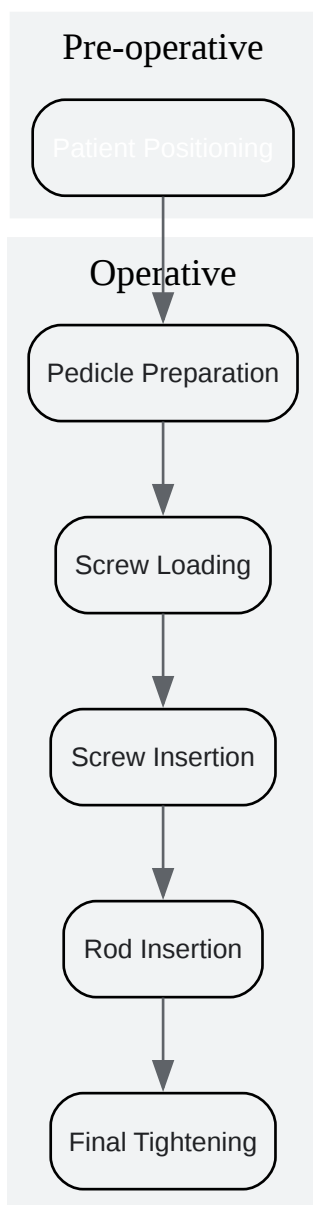
The Vitality™ Spinal Fixation System is a versatile pedicle screw platform for rigid fixation in thoracolumbar procedures.[\[4\]](#)

Experimental Protocol: Implantation of the Vitality™ Spinal Fixation System (Generalized)

- Patient Positioning: Place the patient in a prone position on a radiolucent operating table.[\[5\]](#)
- Pedicle Preparation:
 - Identify the pedicle entry point.

- Create a pilot hole.
- Pedicle Screw Loading and Insertion:
 - Select the appropriate screw diameter and length.[\[6\]](#)
 - Load the screw onto the driver.
 - Insert the screw into the prepared pedicle.
- Rod Insertion and Fixation:
 - Select and contour the appropriate rod.[\[7\]](#)
 - Insert the rod into the screw heads.
 - Secure the rod with closure tops.[\[7\]](#)
- Final Tightening: Perform final tightening of all components to ensure a rigid construct.

Experimental Workflow: Vitality™ System Implantation



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Workflow for Vitality™ System Implantation.

Virage® OCT Spinal Fixation System

The Virage® OCT Spinal Fixation System is designed for posterior fixation of the Occipital-Cervico-Thoracic spine.[8][9]

Experimental Protocol: Implantation of the Virage® OCT Spinal Fixation System (Generalized)

- Pre-operative Planning: Utilize CT and/or MRI for planning posterior cervical screw placement.[9]
- Implant Selection: Choose from a variety of rods, anchors, connectors, and screws.[10]
- Surgical Exposure: Expose the posterior aspect of the occiput, cervical, and/or thoracic spine.
- Implant Placement:
 - Prepare the bone for screw or hook placement.
 - Insert screws or hooks at the desired levels.
- Rod Placement and Fixation:
 - Contour the rod to the desired curvature.
 - Seat the rod into the implants.
 - Secure with closure tops.[11]
- Final Tightening: Perform final tightening of the construct.[11]

Mobi-C® Cervical Disc

The Mobi-C® Cervical Disc is an artificial disc for reconstruction of the cervical disc following discectomy.[12][13]

Experimental Protocol: Implantation of the Mobi-C® Cervical Disc (Generalized)

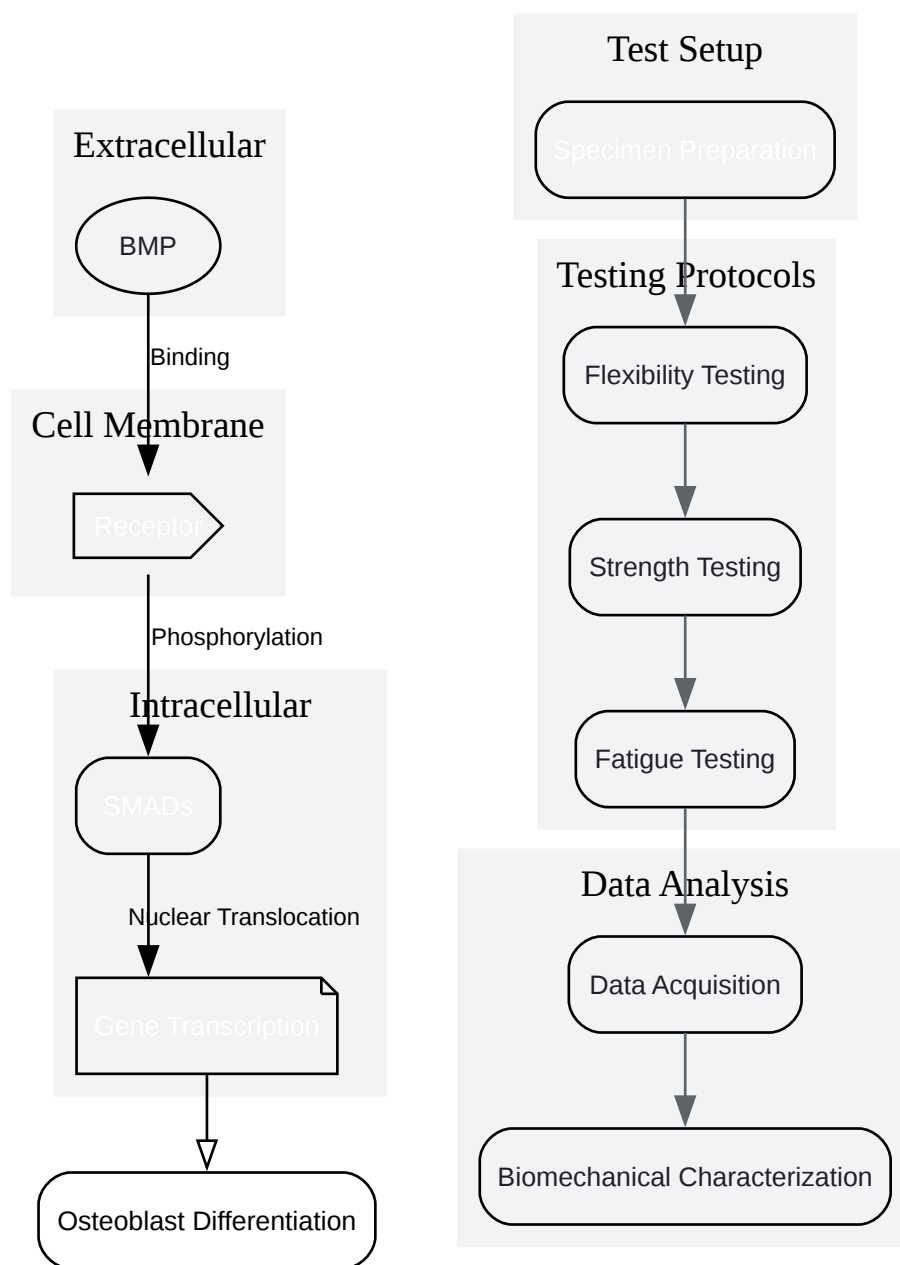
- Patient Positioning: Place the patient in a supine position, maintaining anatomic lordosis.[12]
- Surgical Approach: Utilize a standard anterior cervical approach.[14]
- Discectomy: Perform a complete discectomy of the affected level.[12]
- Trialing: Use trial implants to determine the appropriate implant size.

- **Mobi-C® Insertion:** Insert the Mobi-C® implant into the disc space.[\[14\]](#)
- **Position Assessment:** Confirm the correct positioning of the implant using fluoroscopy.[\[12\]](#)

Signaling Pathways in Spinal Fusion

The biological process of spinal fusion is largely driven by the bone morphogenetic protein (BMP) signaling pathway, which induces the differentiation of stem cells into bone-forming cells (osteoblasts).

BMP Signaling Pathway



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